

JTE-952 for Microglia Depletion: Application Notes and Protocols

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Compound of Interest

Compound Name: JTE-952

Cat. No.: B1192981

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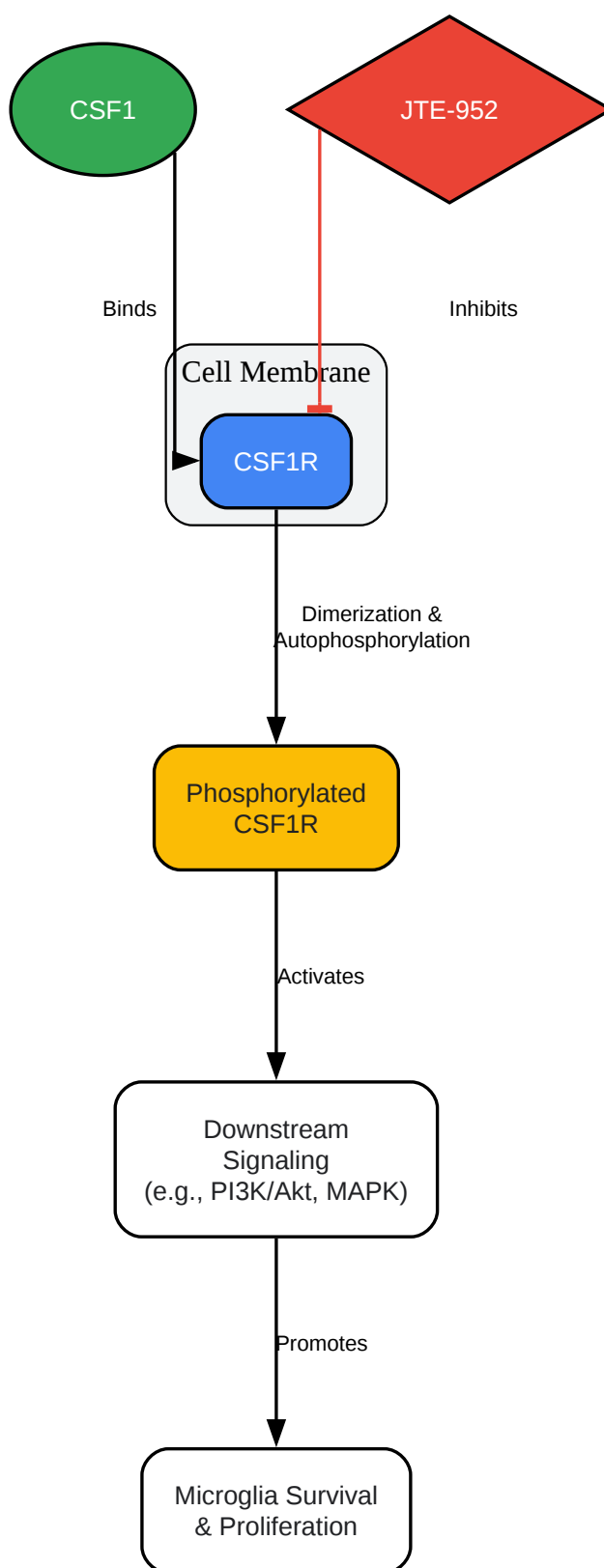
These application notes provide a comprehensive guide for the use of **JTE-952**, a potent and selective colony-stimulating factor 1 receptor (CSF1R) kinase inhibitor, in microglia depletion experiments. This document offers detailed protocols for in vivo studies, methods for verifying microglia depletion, and a summary of known quantitative data.

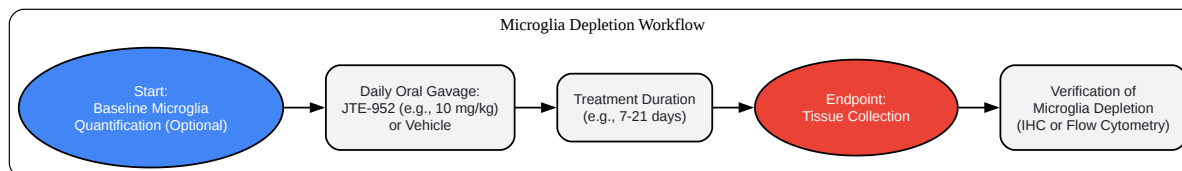
Introduction to JTE-952

JTE-952 is an orally available small molecule that selectively inhibits the CSF1R, a receptor tyrosine kinase essential for the survival, proliferation, and differentiation of microglia and macrophages.[1] By blocking the CSF1R signaling pathway, **JTE-952** can effectively deplete the microglial population in the central nervous system (CNS), making it a valuable tool for studying the roles of microglia in health and disease.

Mechanism of Action

JTE-952 functions as a competitive inhibitor at the ATP-binding site of the CSF1R kinase domain. This inhibition prevents the autophosphorylation of the receptor, thereby blocking downstream signaling cascades that are crucial for microglial cell survival and proliferation.





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References

- 1. Pharmacological Properties of JTE-952, an Orally Available and Selective Colony Stimulating Factor 1 Receptor Kinase Inhibitor - PubMed [pubmed.ncbi.nlm.nih.gov]
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